

improving resolution between Cetirizine and Impurity C peaks

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Compound of Interest

Compound Name: *Cetirizine Impurity C*
dihydrochloride

Cat. No.: *B11937684*

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Technical Support Center: Cetirizine Analysis

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on the chromatographic analysis of Cetirizine and its related substances, with a specific focus on improving the resolution between Cetirizine and Impurity C.

Troubleshooting Guide: Improving Resolution Between Cetirizine and Impurity C

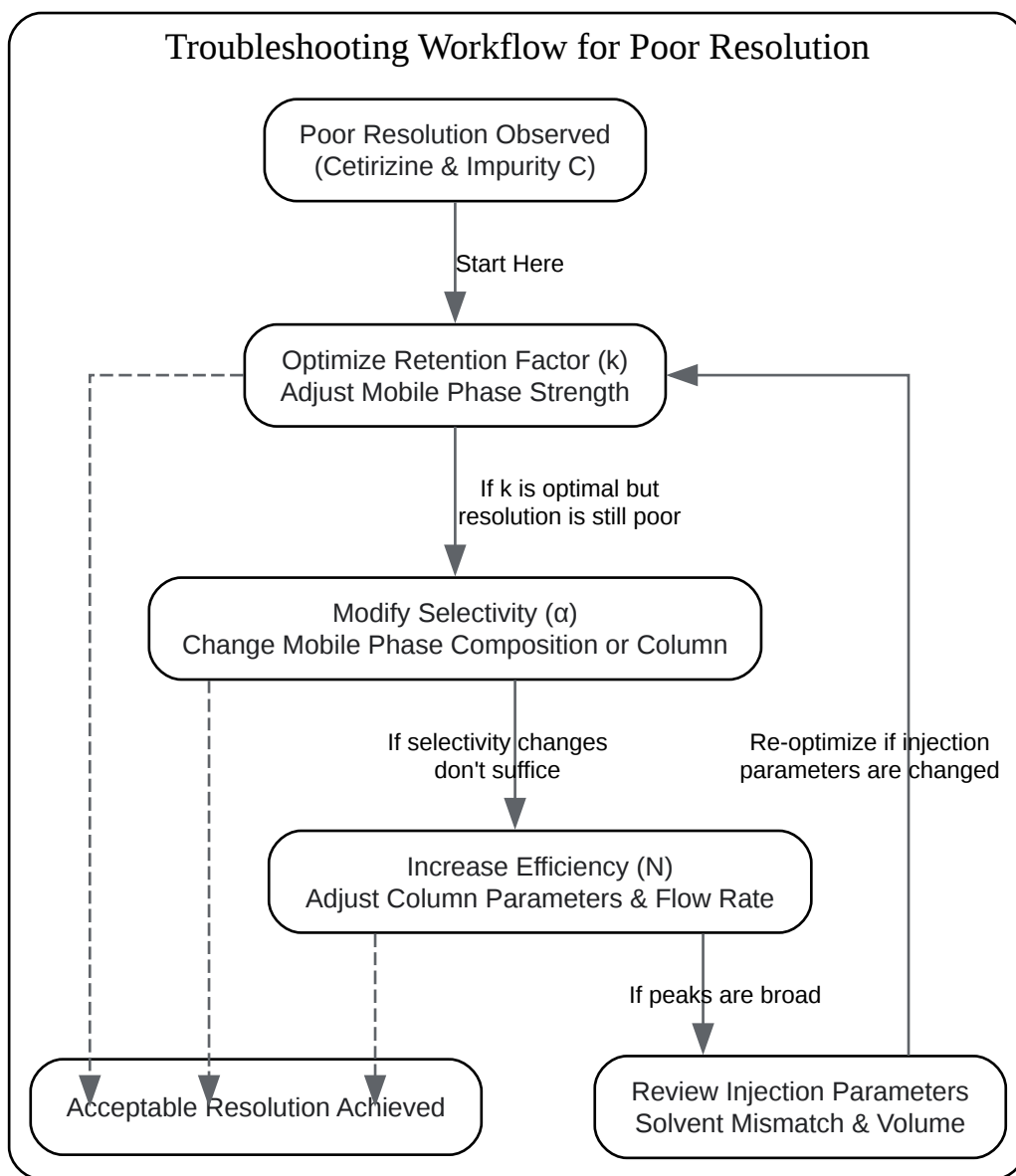
Poor resolution between the main active pharmaceutical ingredient (API) and its impurities is a common challenge in HPLC analysis. This guide provides a systematic approach to resolving the co-elution of Cetirizine and Impurity C.

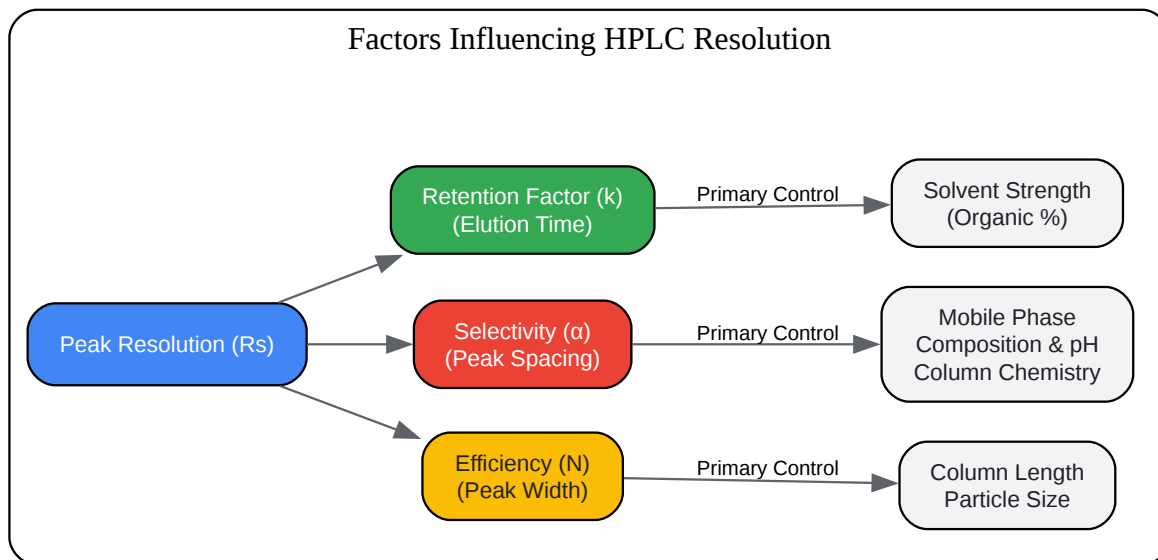
Question: My chromatogram shows poor resolution or complete co-elution of the Cetirizine and Impurity C peaks. What are the initial steps to troubleshoot this issue?

Answer:

Start by ensuring your HPLC system is functioning correctly. Verify system pressure, check for leaks, and confirm that the detector lamp has sufficient energy. Once system suitability is confirmed, focus on the three key factors that influence chromatographic resolution: retention

factor (k), selectivity (α), and efficiency (N).^{[1][2]} A logical troubleshooting workflow is outlined below.





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References

- 1. chromtech.com [chromtech.com]
- 2. Causes Of Poor Resolution in High-Performance Liquid Chromatography (HPLC) And How To Improve It - Blogs - News [alwsci.com]
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